

# Application Notes and Protocols: Measuring CBP501-Induced Immunogenic Cell Death

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## Compound of Interest

Compound Name: CBP501 Affinity Peptide

Cat. No.: B12383835

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## Introduction

CBP501 is a calmodulin-binding peptide that has demonstrated anti-cancer effects, partly by enhancing the efficacy of platinum-based chemotherapy.<sup>[1][2][3]</sup> A significant aspect of its mechanism of action, particularly in combination with agents like cisplatin, is the induction of immunogenic cell death (ICD).<sup>[1][2][3][4]</sup> ICD is a specialized form of regulated cell death that activates an adaptive immune response against cancer cells. This process is characterized by the release of damage-associated molecular patterns (DAMPs), which act as adjuvants to stimulate the immune system.<sup>[5][6]</sup>

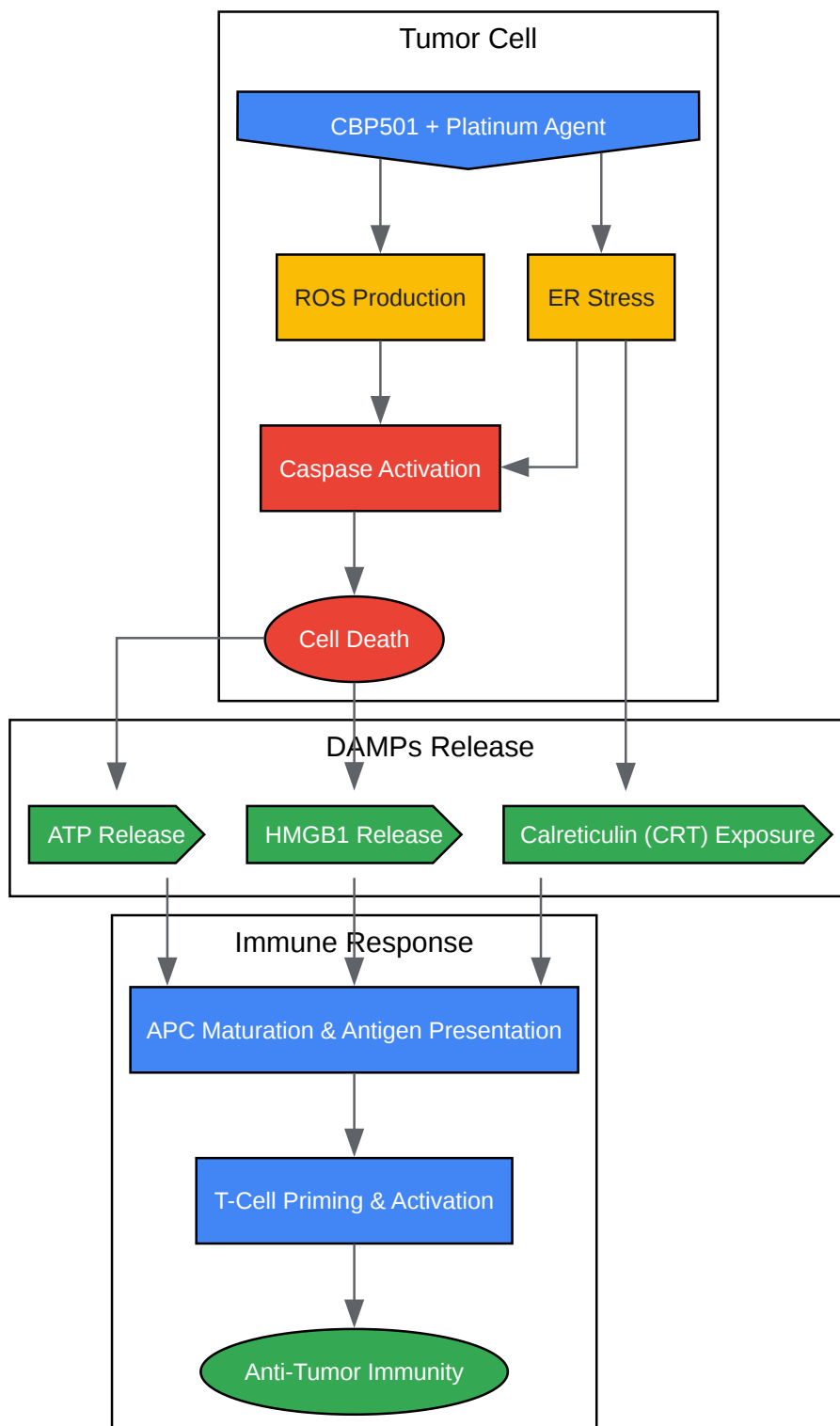
These application notes provide detailed protocols for measuring the key hallmarks of CBP501-induced ICD, enabling researchers to quantify its immunogenic potential. The primary DAMPs and associated assays covered are:

- **Calreticulin (CRT) Exposure:** The translocation of CRT from the endoplasmic reticulum to the cell surface, where it acts as an "eat-me" signal for antigen-presenting cells (APCs).<sup>[1][6]</sup>
- **Extracellular ATP Release:** The release of ATP from dying cells, which serves as a chemoattractant for APCs.<sup>[1][6]</sup>
- **High-Mobility Group Box 1 (HMGB1) Release:** The passive release of HMGB1 from the nucleus of late apoptotic or necrotic cells, which promotes APC maturation.<sup>[1][6]</sup>

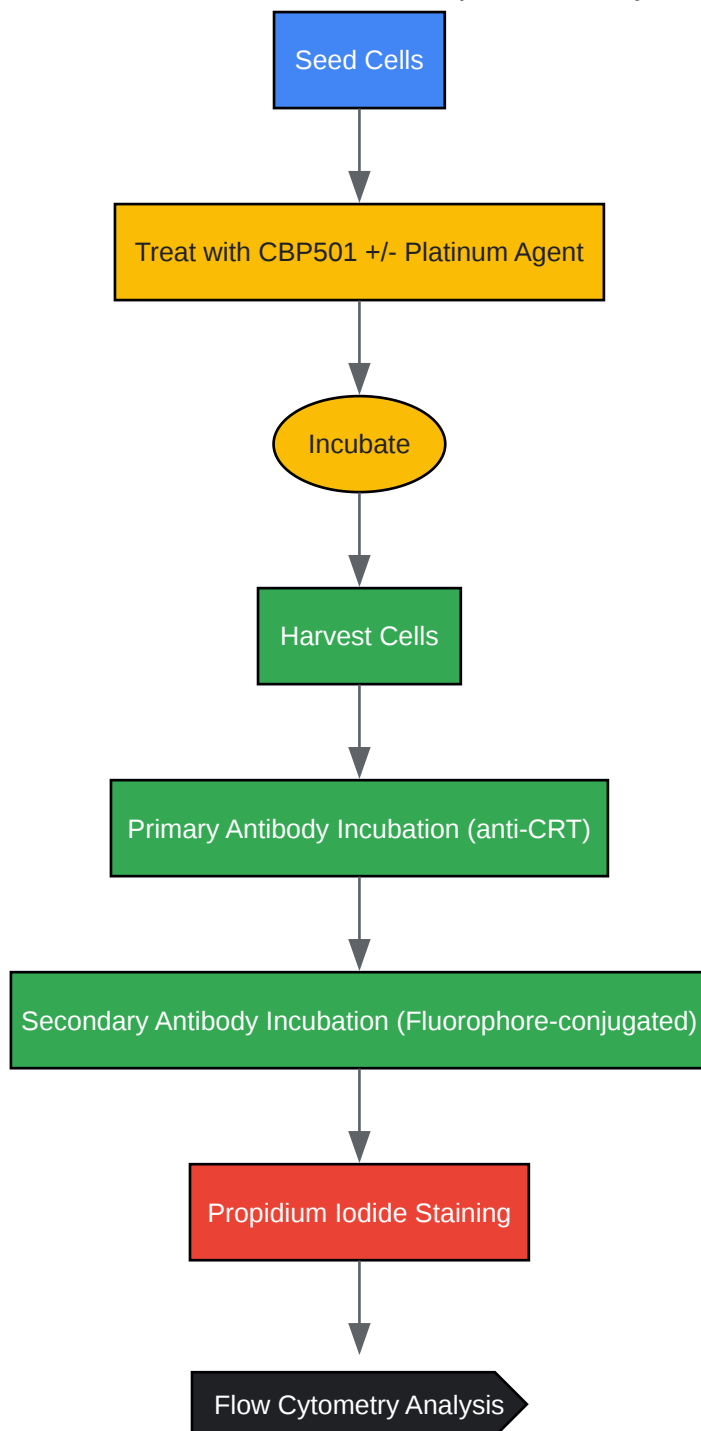
## Key Markers and Signaling Pathway of Immunogenic Cell Death

The induction of ICD by agents like CBP501 in combination with platinum-based drugs initiates a signaling cascade that leads to the exposure and release of DAMPs. This process is crucial for transforming a dying tumor cell into an immunogenic entity that can prime an anti-tumor immune response.

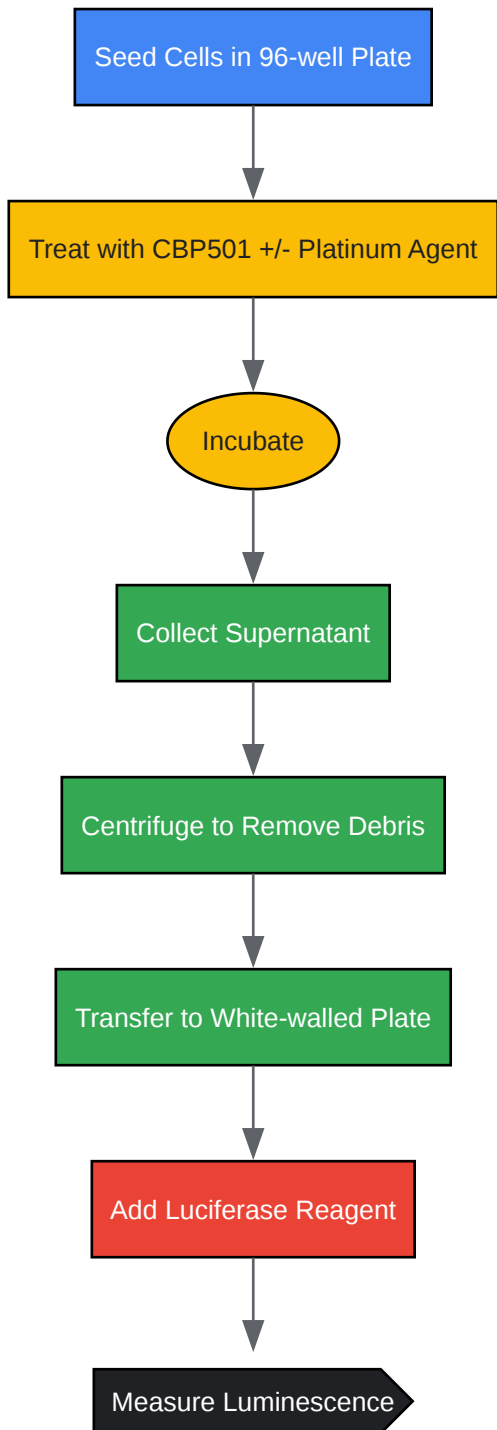
## General Signaling Pathway of Immunogenic Cell Death



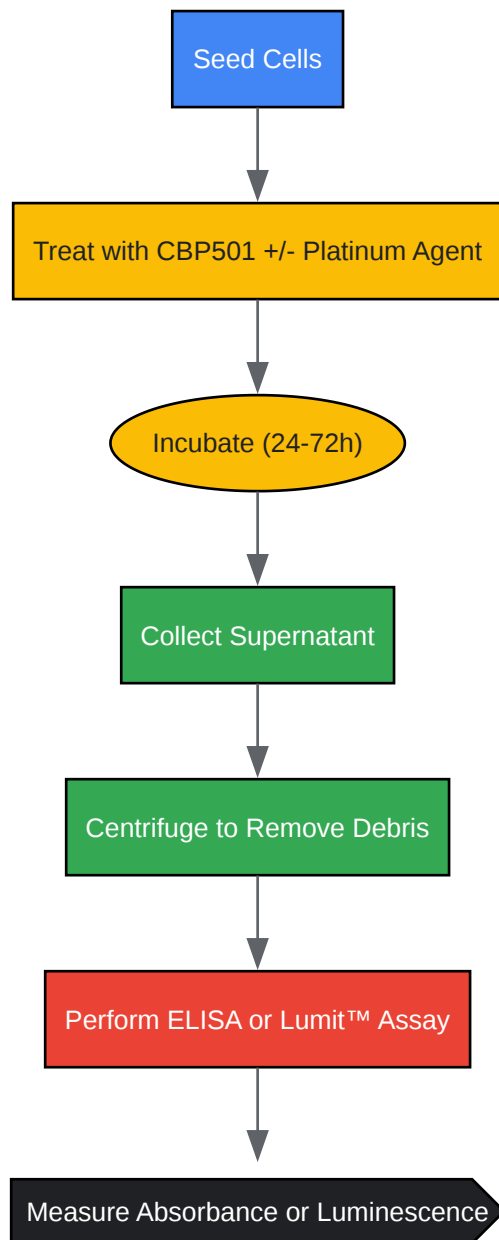
## Workflow for Calreticulin Exposure Assay



## Workflow for Extracellular ATP Release Assay



## Workflow for HMGB1 Release Assay

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## References

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